

# Technical Support Center: Troubleshooting Overlapping Peaks in Flavonoid HPLC Analysis

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## Compound of Interest

Compound Name: *Floramanoside C*

Cat. No.: *B12388301*

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Welcome to the technical support center for flavonoid HPLC analysis. This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot and resolve common issues with overlapping peaks in your chromatographic data.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

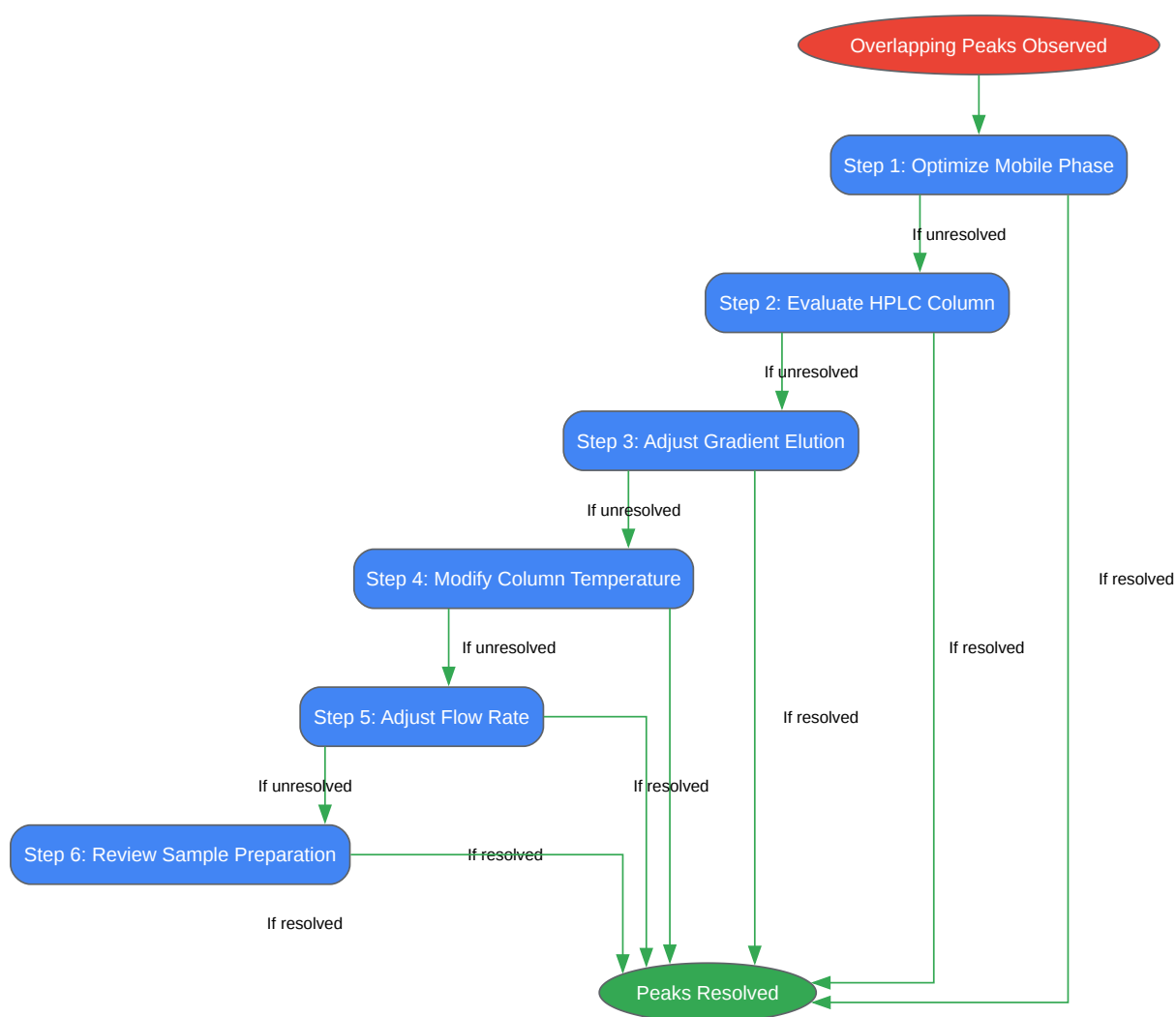
This section provides answers to common questions and step-by-step guidance to address specific issues you may encounter during your experiments.

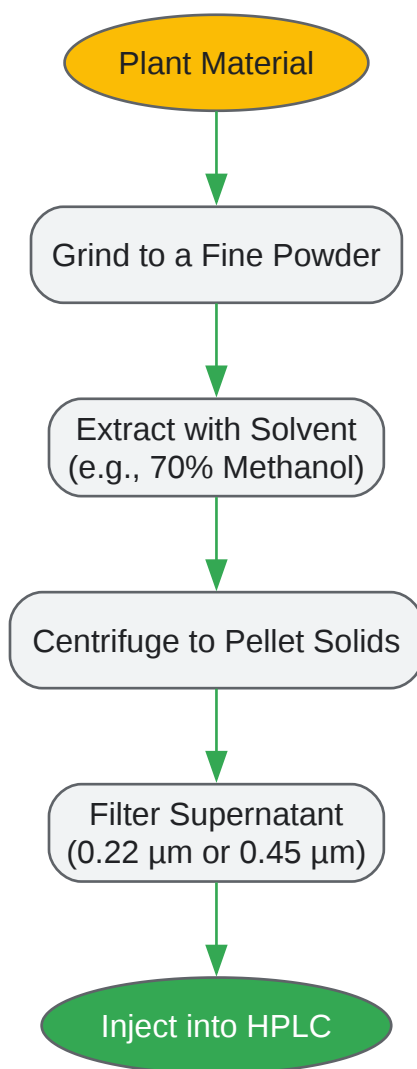
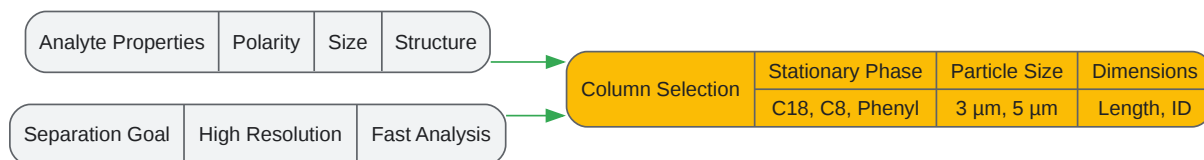
Q1: My flavonoid peaks are overlapping. What are the most common causes and where should I start troubleshooting?

Overlapping or co-eluting peaks are a frequent challenge in flavonoid analysis due to the structural similarity of these compounds. The most common culprits are suboptimal mobile phase composition, incorrect column selection, or inappropriate gradient elution parameters.

Recommended Troubleshooting Workflow:

Here is a logical workflow to diagnose and resolve overlapping peaks:





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